

# Axinysonone A: A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Axinysonone A

Cat. No.: B15595844

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Axinysonone A** is a naturally occurring sesquiterpenoid of the aristolane class. It has been isolated from two distinct biological sources: the marine sponge *Axinyssa isabela* and the terrestrial fungus *Ramaria formosa*. This dual origin makes **Axinysonone A** a subject of interest for chemical ecology and natural product biosynthesis research. Structurally, it possesses a characteristic tricyclic core with a molecular formula of  $C_{15}H_{22}O_2$  and a molecular weight of 234.33 g/mol. **Axinysonone A** has been investigated for its potential biological activities, including cytotoxic and enzyme inhibitory effects. This technical guide provides a detailed overview of the existing literature on **Axinysonone A**, focusing on its biological activities, the experimental protocols used for its evaluation, and its chemical properties.

## Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[Journal of Natural Products, 2008]
Molecular Weight	234.33 g/mol	[Journal of Natural Products, 2008]
IUPAC Name	(1aR,4aS,7R,7aR,7bS)-7-hydroxy-1,1,4a,7-tetramethyl-1a,2,3,4,7,7a-hexahydrocyclopropa[b]naphthalen-5(1H)-one	[PubChem]
CAS Number	1114491-57-4	[PubChem]
Appearance	Colorless oil	[Chemical and Pharmaceutical Bulletin, 2015]

## Biological Activity

**Axinysonone A** has been evaluated for two primary biological activities: cytotoxicity against human tumor cell lines and inhibition of human neutrophil elastase.

### Cytotoxic Activity

In a study by Esposito et al. (2008), **Axinysonone A** was isolated from the marine sponge *Axinyssa isabela* and tested for its cytotoxic effects against three human tumor cell lines. The results are summarized in the table below.

Cell Line	Cancer Type	IC <sub>50</sub> (µg/mL)
A549	Lung Carcinoma	>10
HCT-116	Colon Carcinoma	>10
T98G	Glioblastoma	>10

Data from Esposito et al., Journal of Natural Products, 2008.

The results indicate that **Axinysonone A** did not exhibit significant cytotoxicity against these three cancer cell lines at the concentrations tested.

## Enzyme Inhibitory Activity

Lee et al. (2015) isolated **Axinysonone A** from the fruiting bodies of the fungus *Ramaria formosa* and evaluated its inhibitory activity against human neutrophil elastase (HNE).

Compound	Concentration (μM)	% Inhibition of HNE
Axinysonone A	100	35-30%
EGCG (positive control)	100	60%

Data from Lee et al., Chemical and Pharmaceutical Bulletin, 2015.

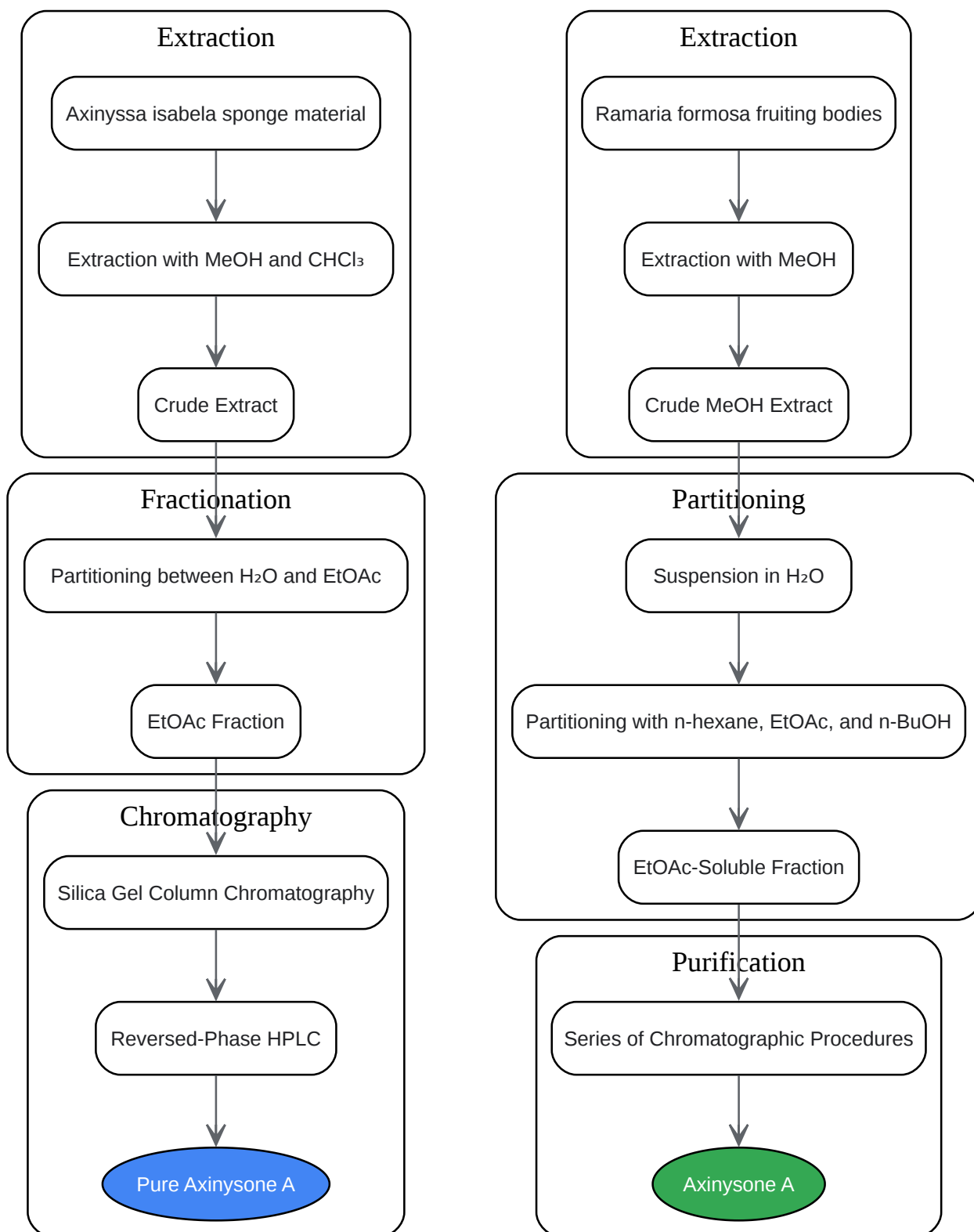
**Axinysonone A** demonstrated moderate inhibitory activity against human neutrophil elastase.

## Experimental Protocols

### Isolation of Axinysonone A

From *Axinyssa isabela* (Marine Sponge):

The detailed protocol for the isolation of **Axinysonone A** from the sponge *Axinyssa isabela* is described by Esposito et al. (2008). The general workflow is as follows:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Axinyson A: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595844#axinyson-a-literature-review-and-background]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)